Application Note: Using 4-(2-(Benzyloxy)ethoxy)-1H-pyrazole in Organic Synthesis[1]

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Compound of Interest

Compound Name:	*4-(2-(Benzyloxy)ethoxy)-1H-pyrazole*
Cat. No.:	*B13729262*

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Introduction & Strategic Value

The pyrazole ring is a "privileged scaffold" in drug discovery, ubiquitous in kinase inhibitors (e.g., Ruxolitinib, Tozasertib) and anti-inflammatory agents. The 4-position of the pyrazole ring is a critical vector for optimization; substitutions here often project into solvent-exposed regions of protein binding pockets, making them ideal sites for solubilizing groups.

4-(2-(Benzyloxy)ethoxy)-1H-pyrazole serves as a strategic "masked" linker.[1]

- The Ether Linkage: Increases polarity and metabolic stability compared to alkyl chains.
- The Benzyl Group: Acts as a robust protecting group that can be removed late-stage (via hydrogenolysis) to reveal a primary alcohol.[1] This alcohol can then be derivatized into amines, fluorides, or esters to tune physicochemical properties (LogD, solubility).
- The Free NH (1H): Allows the building block to be coupled to core scaffolds (e.g., via SNAr or Chan-Lam coupling) before manipulating the tail.[1]

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Chemical Profile

Property	Data
IUPAC Name	4-[2-(Benzyloxy)ethoxy]-1H-pyrazole
Molecular Formula	$C_{12}H_{14}N_2O_2$
Molecular Weight	218.25 g/mol
Physical State	White to off-white solid
Solubility	Soluble in DMSO, DMF, DCM, MeOH; Low solubility in water
Key Reactivity	Nucleophilic at N1 (alkylation/arylation); Electrophilic susceptibility at C4-O (rare); Benzyl ether cleavage (H_2/Pd).[1][2]

Synthesis Protocol: Preparation of the Building Block

Note: While this compound may be available from select catalog vendors, in-house synthesis ensures purity and scalability. The following protocol utilizes N-Boc protection to ensure exclusive O-alkylation.

Reaction Scheme Overview

- Protection: 4-Hydroxypyrazole

  N-Boc-4-hydroxypyrazole[1]

- O-Alkylation: N-Boc-4-hydroxypyrazole + Benzyl 2-bromoethyl ether

  Intermediate[1]

- Deprotection: Acidic cleavage of Boc

  Target Product

Detailed Step-by-Step Procedure

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Step 1: O-Alkylation of N-Protected Precursor

Prerequisite: Start with tert-butyl 4-hydroxy-1H-pyrazole-1-carboxylate (N-Boc-4-hydroxypyrazole).[1] If starting from 4-hydroxypyrazole, protect N1 first to prevent N-alkylation competition.[1]

Reagents:

- tert-Butyl 4-hydroxy-1H-pyrazole-1-carboxylate (1.0 equiv)[1]
- Benzyl 2-bromoethyl ether (1.2 equiv) [CAS: 1462-37-9][1]
- Cesium Carbonate (Cs_2CO_3) (2.0 equiv)[1]
- Solvent: Anhydrous DMF or Acetonitrile (0.2 M concentration)

Protocol:

- Charge a reaction flask with N-Boc-4-hydroxypyrazole and Cs_2CO_3 in anhydrous DMF under N_2 atmosphere.
- Add Benzyl 2-bromoethyl ether dropwise at room temperature.
- Heat the mixture to 60°C and stir for 4–6 hours. Monitor by TLC or LC-MS (Look for disappearance of starting phenol).[1]
- Workup: Dilute with EtOAc, wash with water (3x) and brine (1x) to remove DMF. Dry over Na_2SO_4 and concentrate.
- Checkpoint: The intermediate is tert-butyl **4-(2-(benzyloxy)ethoxy)-1H-pyrazole**-1-carboxylate.[1]

Step 2: N-Deprotection (Boc Removal)

Reagents:

- 4 M HCl in Dioxane (or TFA/DCM 1:4)[1]

Protocol:

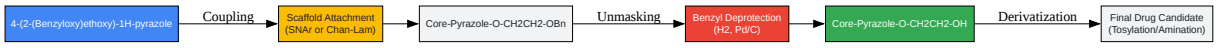
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- Dissolve the crude intermediate from Step 1 in DCM.
- Add 4 M HCl in Dioxane (5–10 equiv) at 0°C.
- Stir at room temperature for 2 hours.
- Workup: Concentrate the solvent. Neutralize with saturated $NaHCO_3$ solution and extract with EtOAc (or DCM/iPrOH 3:1 if polarity is high).[1]
- Purification: Flash column chromatography (SiO_2, Gradient: 0–10% MeOH in DCM).
- Yield: Expect 70–85% over two steps.

Application Workflows

Once synthesized, this building block is typically used in two distinct phases: Scaffold Attachment followed by Tail Diversification.

Workflow Diagram



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Figure 1: Logical workflow for incorporating the building block into a drug scaffold. The benzyl group serves as a placeholder until the core structure is assembled.

Protocol A: Coupling to Heteroaryl Chlorides (SNAr)

Common use case: Attaching the pyrazole to a pyrimidine or pyridine core (e.g., JAK/CDK inhibitor synthesis).

Reagents:

- Heteroaryl Chloride (e.g., 2,4-dichloropyrimidine) (1.0 equiv)[1]
- **4-(2-(Benzyloxy)ethoxy)-1H-pyrazole** (1.1 equiv)[1]

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- Base: DIPEA (3.0 equiv) or K_2CO_3 (2.0 equiv)[1]
- Solvent: n-Butanol (for thermal) or DMF (for lower temp)[1]

Procedure:

- Dissolve the Heteroaryl Chloride in n-Butanol.[1]
- Add the Pyrazole building block and DIPEA.
- Heat: Reflux (100–120°C) for 12–16 hours.
  - Note: If the electrophile is reactive (e.g., 4-chloropyrimidine), 60–80°C is sufficient.
- Workup: Cool, concentrate, and purify via silica gel chromatography.

Protocol B: Unmasking the Alcohol (Hydrogenolysis)

Purpose: To reveal the primary alcohol for solubility tuning or further extension.[1]

Reagents:

- Substrate (Benzyl-protected intermediate)[1][3][4]
- Catalyst: 10% Pd/C (10–20 wt%)[1]
- Hydrogen Source: H_2 gas (balloon) or Ammonium Formate[1]
- Solvent: MeOH or EtOH

Procedure:

- Dissolve substrate in MeOH. Use Ethyl Acetate cosolvent if solubility is poor.
- Add Pd/C catalyst carefully under Argon flow.
- Purge with H_2 and stir under H_2 balloon (1 atm) at RT for 4–12 hours.
- Filtration: Filter through a Celite pad to remove Pd/C. Rinse with MeOH.

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- Result: Quantitative conversion to the primary alcohol (Core-Pyrazole-O-CH_2CH_2-OH).

Troubleshooting & Critical Parameters

Issue	Root Cause	Solution
N-Alkylation during Synthesis	Poor protection of N1 or base too strong.[1]	Ensure N-Boc protection is complete before adding the alkyl halide.[1] Use Cs_2CO_3 (milder than NaH) to favor O-alkylation on the phenol tautomer.[1]
Incomplete Deprotection (Bn)	Poisoning of Pd catalyst by Sulfur/Nitrogen in core.[1]	If the core scaffold contains sulfur (e.g., thiazoles), use BCl_3 or BBr_3 at -78°C for deprotection instead of catalytic hydrogenation.
Poor Solubility	Pyrazole NH H-bonding.[1]	Perform reactions in polar aprotic solvents (DMF, DMSO). Once coupled to the core, solubility usually improves.

References

- General Synthesis of 4-Alkoxypyrazoles
  - Methodology: Alkylation of N-protected 4-hydroxypyrazoles is the standard route.[1]
  - Source: McLaughlin, M. et al. "Regioselective Synthesis of 4-Alkoxypyrazoles." Journal of Organic Chemistry, 2008, 73(11), 4309–4312. Link[1]
- Benzyl 2-Bromoethyl Ether Reagent
  - Reagent Data: Standard commercial building block for introducing benzyloxyethyl groups.
  - Source: PubChem Compound Summary for CID 73733, Benzyl 2-bromoethyl ether. Link[1]

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- Pyrazole Protection Strategies: Insight: Discussion on N-Boc vs N-THP protection for regiocontrol. Source: Greene, T. W., & Wuts, P. G. M. Protective Groups in Organic Synthesis. 4th Ed., Wiley-Interscience, 2006.
- Medicinal Chemistry Context (Pyrazoles in Kinase Inhibitors)
  - Context: Use of 4-substituted pyrazoles in JAK inhibitors.[1]
  - Source: Lombardo, L. J. et al. "Discovery of N-(2-Chloro-6-methyl-phenyl)-2-(6-(4-(2-hydroxyethyl)-piperazin-1-yl)-2-methyl-pyrimidin-4-ylamino)-thiazole-5-carboxamide (BMS-354825), a Dual Src/Abl Kinase Inhibitor."[1] Journal of Medicinal Chemistry, 2004, 47(27), 6658–6661. Link[1]

Disclaimer: This protocol is intended for research purposes only. Always consult Safety Data Sheets (SDS) for all reagents, particularly alkyl bromides and palladium catalysts, before use.

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Sources

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